

"Magnesium trifluoromethanesulfonate" IUPAC name

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Compound of Interest

Compound Name:	Magnesium trifluoromethanesulfonate
Cat. No.:	B1301954

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An In-depth Technical Guide to Magnesium bis(trifluoromethanesulfonate)

For Researchers, Scientists, and Drug Development Professionals

Core Identity and Properties

IUPAC Name: magnesium bis(trifluoromethanesulfonate)[\[1\]](#)

Commonly referred to as magnesium triflate, this compound is a powerful Lewis acid catalyst utilized in a variety of organic transformations.[\[2\]](#)[\[3\]](#) Its high thermal stability and solubility in many organic solvents make it a versatile reagent in both laboratory and industrial settings.[\[3\]](#)

Physicochemical Data

A summary of the key quantitative data for magnesium bis(trifluoromethanesulfonate) is presented below for easy reference.

Property	Value	Source
Molecular Formula	$C_2F_6MgO_6S_2$	PubChem[1]
Molecular Weight	322.44 g/mol	Sigma-Aldrich[4]
Melting Point	≥ 300 °C (lit.)	Sigma-Aldrich[4]
Appearance	White powder	Chem-Impex[2]
Solubility	Soluble in water	ChemWhat[5]
CAS Number	60871-83-2	PubChem[1]

Applications in Organic Synthesis and Drug Development

Magnesium bis(trifluoromethanesulfonate) serves as a potent catalyst in numerous organic reactions, which is of significant interest in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).[3] Its utility stems from the strong electron-withdrawing nature of the triflate anion, which enhances the electrophilicity of the magnesium cation, thereby amplifying its Lewis acidity.[3]

Key applications include:

- Acylation Reactions: It efficiently catalyzes the acylation of alcohols, phenols, and thiols.[6][7]
- Friedel-Crafts Reactions: It is a prime choice for reactions requiring precise control and high yields, such as Friedel-Crafts alkylations and acylations.[3]
- Michael Additions: Its catalytic activity extends to Michael addition reactions.[3]
- Polymerization Processes: It is also utilized in various polymerization reactions.[3]

The role of magnesium bis(trifluoromethanesulfonate) in drug development is primarily as a catalyst to facilitate the synthesis of complex organic molecules that form the backbone of new therapeutic agents.[3]

Experimental Protocols

While specific protocols for magnesium bis(trifluoromethanesulfonate) are often proprietary or published within detailed research articles, a general procedure for a catalyzed acylation reaction can be adapted from methodologies using similar triflimide-based magnesium catalysts. The following is a representative protocol for the acetylation of a phenol.

Protocol: Magnesium bis(trifluoromethanesulfonate) Catalyzed Acetylation of a Phenol

Objective: To perform the acetylation of a phenol using acetic anhydride, catalyzed by magnesium bis(trifluoromethanesulfonate).

Materials and Reagents:

- Phenol substrate
- Acetic anhydride
- Magnesium bis(trifluoromethanesulfonate) (catalytic amount, e.g., 1-5 mol%)
- Anhydrous solvent (e.g., dichloromethane, acetonitrile, or solvent-free conditions)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon)
- Standard laboratory glassware for workup and purification

Procedure:

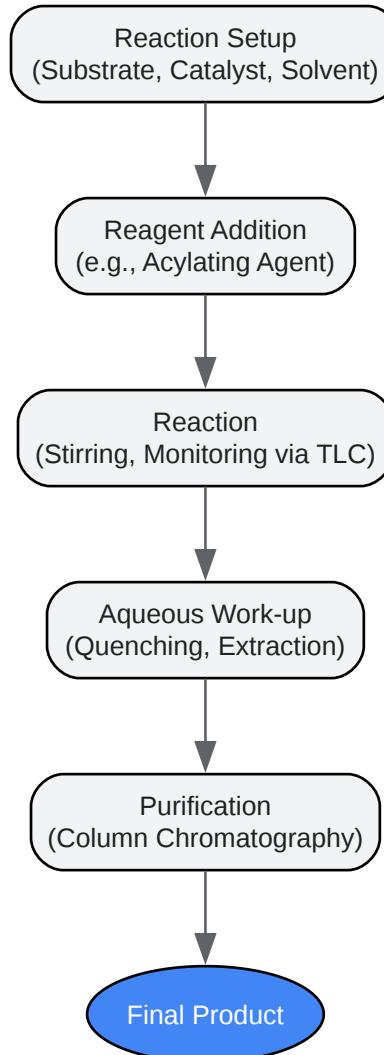
- Reaction Setup: To a dry round-bottom flask under an inert atmosphere, add the phenol substrate and magnesium bis(trifluoromethanesulfonate).
- Solvent Addition: Add the anhydrous solvent if the reaction is not being run neat.

- Reagent Addition: Add acetic anhydride to the reaction mixture.
- Reaction Conditions: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). For less reactive substrates, gentle heating may be required.[6][7]
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the pure acetylated phenol.

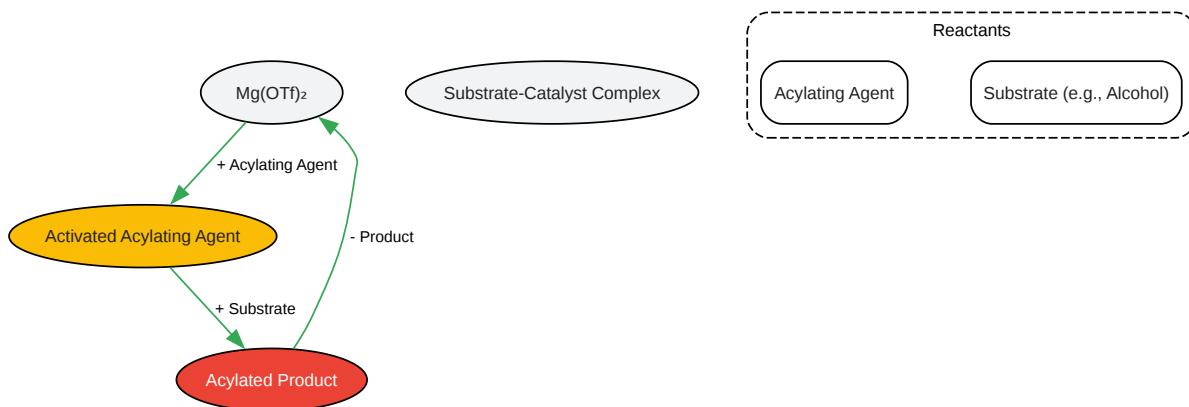
Visualized Workflow and Mechanisms

To better illustrate the processes involved, the following diagrams, generated using the DOT language, depict a general experimental workflow for a catalyzed reaction and a simplified catalytic cycle.

General Experimental Workflow for Catalyzed Acylation



Simplified Catalytic Cycle for Lewis Acid-Catalyzed Acylation

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